

Essential Procedures for the Safe Disposal of MS4078

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Compound of Interest

Compound Name: MS4078

Cat. No.: B15541213

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Researchers and laboratory personnel must adhere to strict safety protocols when handling and disposing of the PROTAC ALK degrader, **MS4078**. While a specific Safety Data Sheet (SDS) for **MS4078** is not publicly available, this guide provides essential, step-by-step procedures for its safe disposal based on general laboratory safety principles for potent, biologically active research compounds. These procedures are designed to minimize risk and ensure compliance with standard safety regulations.

Quantitative Data for MS4078

For easy reference, the following table summarizes the key quantitative data for **MS4078**.

Property	Value
Molecular Weight	914.47 g/mol [1][2]
Chemical Formula	C45H52ClN9O8S[1]
Purity	99.72%[2][3]
IC50 (SU-DHL-1 cells)	33 ± 1 nM[3]
DC50 (SU-DHL-1 cells)	11 ± 2 nM[3]
DC50 (NCI-H2228 cells)	59 ± 16 nM[3]
Solubility in DMSO	100 mg/mL (109.35 mM)[2]
Storage (Solid)	-20°C for long term (months to years)[1][4]
Storage (In Solvent)	-80°C for up to 6 months[4]

Experimental Protocols: Disposal of MS4078

The following protocol outlines the recommended steps for the safe disposal of **MS4078** waste, including unused solid material, contaminated labware, and solutions.

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves, when handling **MS4078**.

2. Waste Segregation:

- Solid Waste: Collect unused or expired solid **MS4078**, along with any grossly contaminated items (e.g., weighing paper, pipette tips), in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste: Dispose of solutions containing **MS4078** into a designated, sealed, and clearly labeled hazardous liquid waste container. Do not mix with aqueous waste if organic solvents were used for dissolution.

- Sharps Waste: Needles, syringes, or other contaminated sharps must be disposed of in a designated sharps container.
- Contaminated Labware: Non-disposable glassware should be decontaminated by rinsing with a suitable solvent (e.g., ethanol or isopropanol) with the rinsate collected as hazardous liquid waste, followed by washing with an appropriate laboratory detergent.

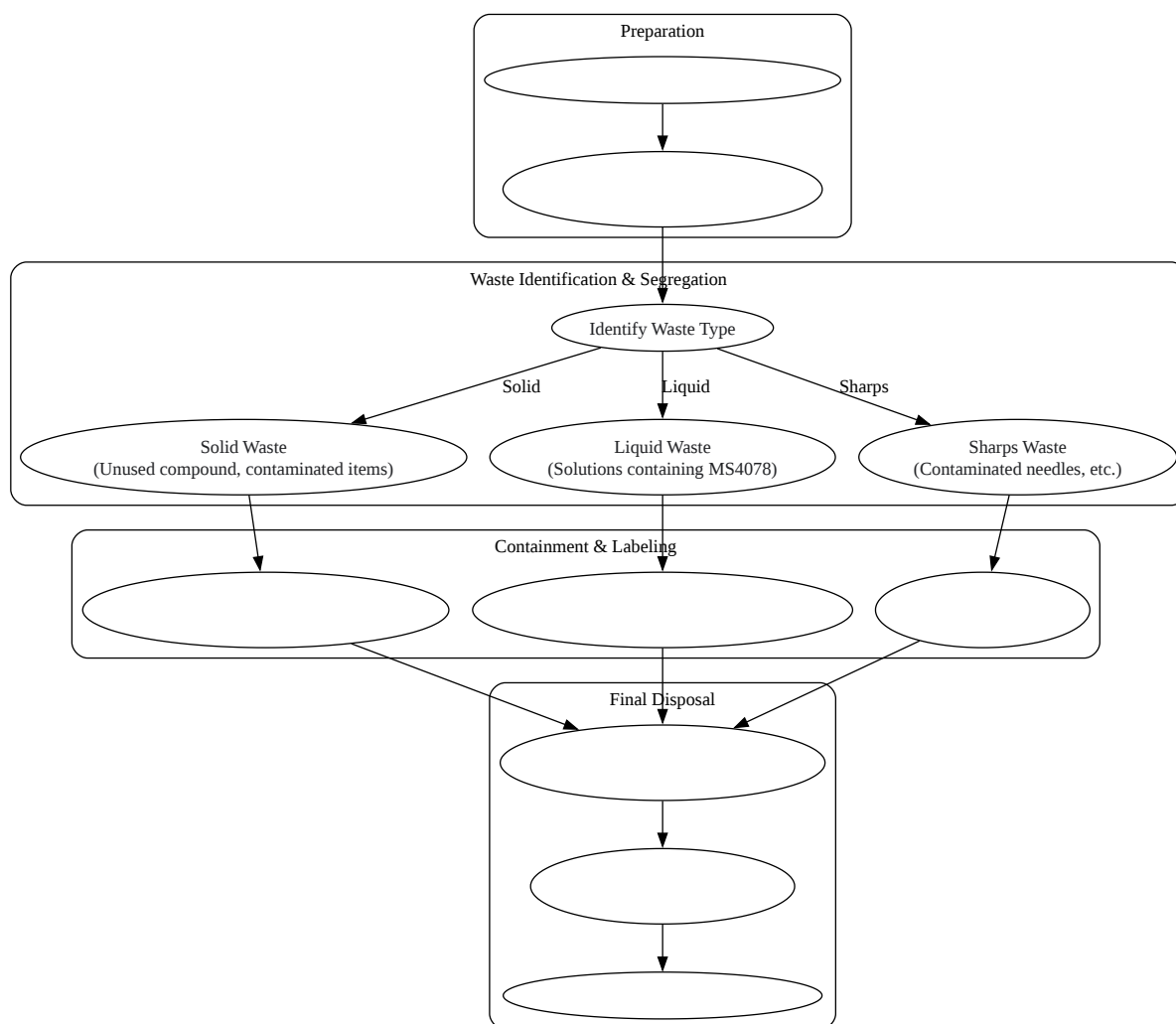
3. Waste Labeling and Storage:

- All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**MS4078**," and the approximate quantity.
- Store waste containers in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials, until collection by institutional Environmental Health and Safety (EHS) personnel.

4. Disposal Procedure:

- All waste containing **MS4078** must be disposed of through your institution's official hazardous waste management program.
- Do not dispose of **MS4078** down the drain or in regular trash.
- Contact your institution's EHS department to schedule a pickup for the hazardous waste.

Logical Workflow for MS4078 Disposal



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